

# The Galvinoxyl Free Radical: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Galvinoxyl, free radical

Cat. No.: B107594

[Get Quote](#)

A stable phenoxy radical discovered by Galvin M. Coppinger, Galvinoxyl has become an invaluable tool in the study of free radical chemistry. This in-depth technical guide provides researchers, scientists, and drug development professionals with a thorough understanding of its discovery, history, properties, and applications.

## Introduction

Discovered in 1957 by Galvin M. Coppinger, the galvinoxyl free radical is a highly stable phenoxy radical that is notably inert to oxygen.<sup>[1]</sup> Its remarkable stability is attributed to the steric hindrance provided by the bulky tert-butyl groups and the extensive delocalization of the unpaired electron across its conjugated system. These characteristics allow for its isolation in a pure crystalline form and have led to its widespread use as an electron paramagnetic resonance (EPR) standard and a scavenger of short-lived free radicals in chemical and biological systems.

## Physicochemical Properties

The unique properties of the galvinoxyl radical have been extensively studied. Below is a summary of its key physicochemical characteristics.

**Table 1: General and Spectroscopic Properties of Galvinoxyl**

Property	Value	Reference
Molecular Formula	C <sub>29</sub> H <sub>41</sub> O <sub>2</sub>	[1]
Molar Mass	421.64 g/mol	[1]
Appearance	Dark-blue crystalline solid	
Melting Point	158-159 °C	
UV-Vis Absorption Maxima (λ <sub>max</sub> )	430 nm, 770 nm, 860 nm (in various solvents)	
Molar Absorptivity (ε) at 430 nm	~2 x 10 <sup>5</sup> L mol <sup>-1</sup> cm <sup>-1</sup>	
g-factor (from ESR)	~2.0036	

**Table 2: Electrochemical and Thermodynamic Properties of Galvinoxyl**

Property	Value	Conditions	Reference
Reduction Potential (E <sub>red</sub> )	+0.07 V	vs. SCE in Acetonitrile	
Oxidation Potential (E <sub>ox</sub> )	+2.2 V	vs. SCE in Acetonitrile	
Enthalpy of Phase Transition (ΔH <sub>trs</sub> )	1504.6 J/mol	At 81.5 K	
Entropy of Phase Transition (ΔS <sub>trs</sub> )	18.67 J/(K·mol)	At 81.5 K	

## Experimental Protocols

### Synthesis of Galvinoxyl Radical

The synthesis of the galvinoxyl radical is typically achieved through the oxidation of its parent phenol, 4-((3,5-di-tert-butyl-4-hydroxyphenyl)methylene)-2,6-di-tert-butylcyclohexa-2,5-dien-1-one (hydrogalvinoxyl).<sup>[1]</sup>

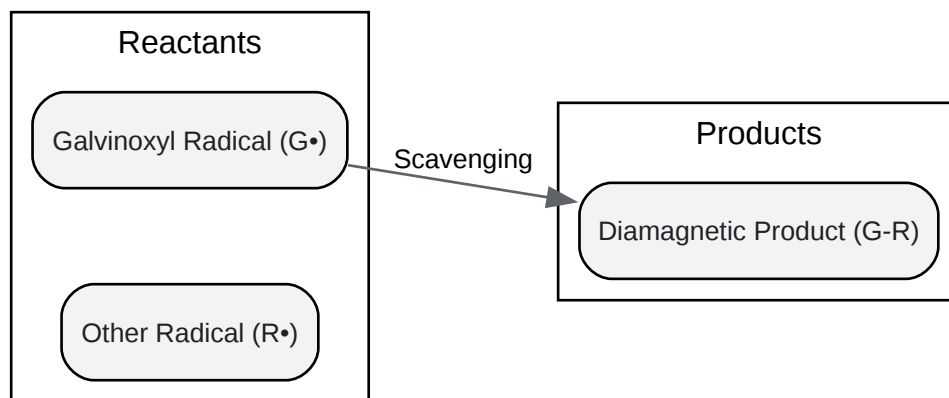
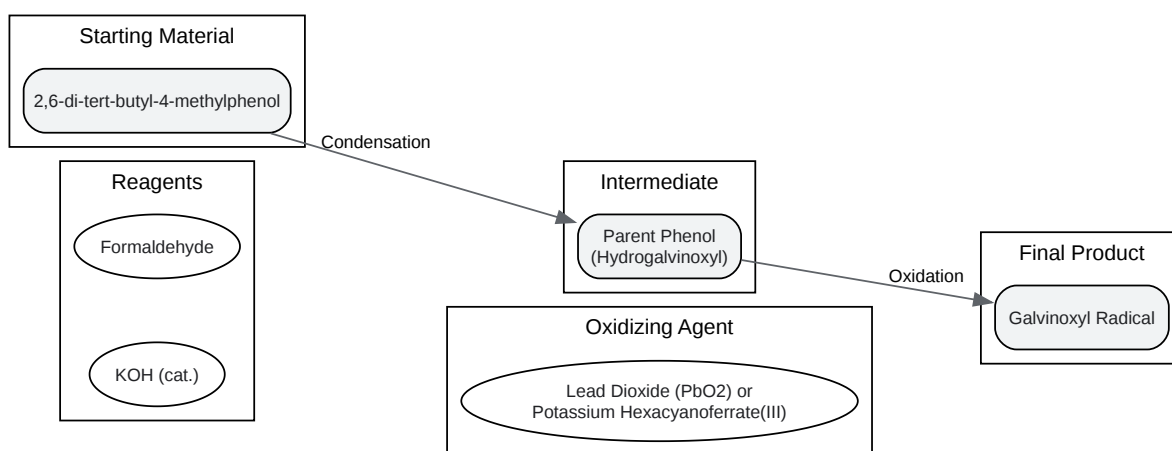
#### Materials:

- 4-methyl-2,6-di-tert-butylphenol (also known as butylated hydroxytoluene or BHT)
- Formaldehyde
- Potassium hydroxide
- Ethanol
- Lead dioxide ( $\text{PbO}_2$ ) or Potassium hexacyanoferrate(III) ( $\text{K}_3[\text{Fe}(\text{CN})_6]$ )
- Diethyl ether
- Sodium sulfate (anhydrous)

#### Procedure:

- **Synthesis of the Parent Phenol (Hydrogalvinoxyl):** A solution of 4-methyl-2,6-di-tert-butylphenol in ethanol is reacted with formaldehyde in the presence of a catalytic amount of potassium hydroxide. The reaction mixture is refluxed for several hours. After cooling, the product is precipitated by the addition of water, filtered, washed, and dried. The crude product can be purified by recrystallization from a suitable solvent like ethanol.
- **Oxidation to Galvinoxyl Radical:** The synthesized parent phenol is dissolved in a non-polar solvent such as diethyl ether. An oxidizing agent, typically lead dioxide or an aqueous solution of potassium hexacyanoferrate(III), is added to the solution. The mixture is stirred vigorously at room temperature. The progress of the oxidation can be monitored by the appearance of a deep blue color. Upon completion, the solid byproducts (e.g., lead(II) oxide or potassium ferrocyanide) are removed by filtration. The ethereal solution is then washed

with water, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure to yield the dark-blue crystalline galvinoxyl radical.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Galvinoxyl - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [The Galvinoxyl Free Radical: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107594#galvinoxyl-free-radical-discovery-and-history]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)